

Application Note: Spectrophotometric Determination of Brilliant Black BN in Soft Drinks

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Food black 1

Cat. No.: B12511822

[Get Quote](#)

Introduction

Brilliant Black BN, also known as **Food Black 1** or E151, is a synthetic bis-azo dye used to impart a black or dark color to a variety of food products, including soft drinks, candies, and sauces.[1][2][3][4] As the consumption of food additives is a matter of public health, regulatory bodies establish acceptable daily intake (ADI) levels and maximum permitted levels in foodstuffs.[2][5][6] Therefore, a simple, rapid, and cost-effective analytical method is essential for manufacturers to ensure compliance with these regulations and for quality control purposes.

This application note details a spectrophotometric method for the quantitative determination of Brilliant Black BN in soft drinks. The method is based on the Beer-Lambert Law, which states that the absorbance of a solution is directly proportional to the concentration of the absorbing species. By measuring the absorbance of a soft drink sample at the dye's maximum absorbance wavelength (λ_{max}), its concentration can be accurately determined using a calibration curve prepared from standard solutions.

Principle of the Method

Brilliant Black BN is a water-soluble dye that exhibits a characteristic absorption spectrum in the visible range.[3][7] The wavelength of maximum absorbance (λ_{max}) for Brilliant Black BN in an aqueous solution is approximately 572 nm.[7][8] The intensity of the color, measured as absorbance, is directly proportional to the concentration of the dye. This relationship is

quantified by the Beer-Lambert Law ($A = \epsilon bc$), where A is absorbance, ϵ is the molar absorptivity, b is the path length of the cuvette, and c is the concentration. A calibration curve of absorbance versus a series of known concentrations is plotted, and the concentration of the dye in an unknown sample is determined by interpolating its measured absorbance onto this curve.

Quantitative Data Summary

The following table summarizes key analytical parameters for the spectrophotometric determination of Brilliant Black BN.

Parameter	Value	Reference
Chemical Formula	$C_{28}H_{17}N_5Na_4O_{14}S_4$	[1][9]
Molecular Weight	867.7 g/mol	[8][9]
Maximum Absorbance (λ_{max})	~572 nm (in water)	[7][8]
Absorptivity (a)	53.0 L/(g·cm)	[7]
Linearity Range	2 - 35 μ g/mL	
Limit of Detection (LOD)	0.328 μ g/mL	
Limit of Quantification (LOQ)	0.99 μ g/mL	
Acceptable Daily Intake (ADI) - EU	5 mg/kg body weight/day	[2][5]
Acceptable Daily Intake (ADI) - JECFA	1 mg/kg body weight/day	[2]

Detailed Experimental Protocols

1. Apparatus and Reagents

- Apparatus:
 - UV-Visible Spectrophotometer (capable of scanning in the 400-700 nm range)

- Matched quartz or glass cuvettes (1 cm path length)
- Analytical balance (± 0.0001 g)
- Volumetric flasks (100 mL, 50 mL, 25 mL, 10 mL)
- Pipettes (various sizes)
- Beakers and glass stirring rods
- Ultrasonic bath (for degassing)
- Reagents:
 - Brilliant Black BN analytical standard (purity $\geq 98\%$)
 - Deionized or distilled water

2. Preparation of Standard Solutions

- Stock Standard Solution (100 $\mu\text{g/mL}$):
 - Accurately weigh 10.0 mg of the Brilliant Black BN analytical standard.
 - Quantitatively transfer the powder to a 100 mL volumetric flask.
 - Dissolve the powder in a small amount of deionized water and then dilute to the mark with deionized water.
 - Stopper the flask and mix thoroughly by inversion. This solution should be stored in a dark, cool place.
- Working Calibration Standards (e.g., 2, 5, 10, 15, 20, 25 $\mu\text{g/mL}$):
 - Label a series of 25 mL volumetric flasks.
 - Using a pipette, transfer the appropriate volume of the 100 $\mu\text{g/mL}$ stock solution into each flask as shown in the table below.

- Dilute each flask to the 25 mL mark with deionized water.
- Stopper and mix thoroughly.

Desired Concentration (µg/mL)	Volume of Stock Solution (mL)	Final Volume (mL)
2.0	0.5	25
5.0	1.25	25
10.0	2.5	25
15.0	3.75	25
20.0	5.0	25
25.0	6.25	25

3. Sample Preparation

- Take a representative sample of the soft drink.
- If the drink is carbonated, place approximately 50 mL in a beaker and degas it by placing it in an ultrasonic bath for 10-15 minutes or by vigorous stirring.
- Using a pipette, transfer 5.0 mL of the degassed soft drink into a 50 mL volumetric flask.
- Dilute to the mark with deionized water and mix well. This represents a 1:10 dilution. Note: The dilution factor may need to be adjusted if the initial absorbance reading is outside the linear range of the calibration curve.
- If the diluted sample appears cloudy or contains particulate matter, filter it through a 0.45 µm syringe filter before measurement.

4. Spectrophotometric Measurement

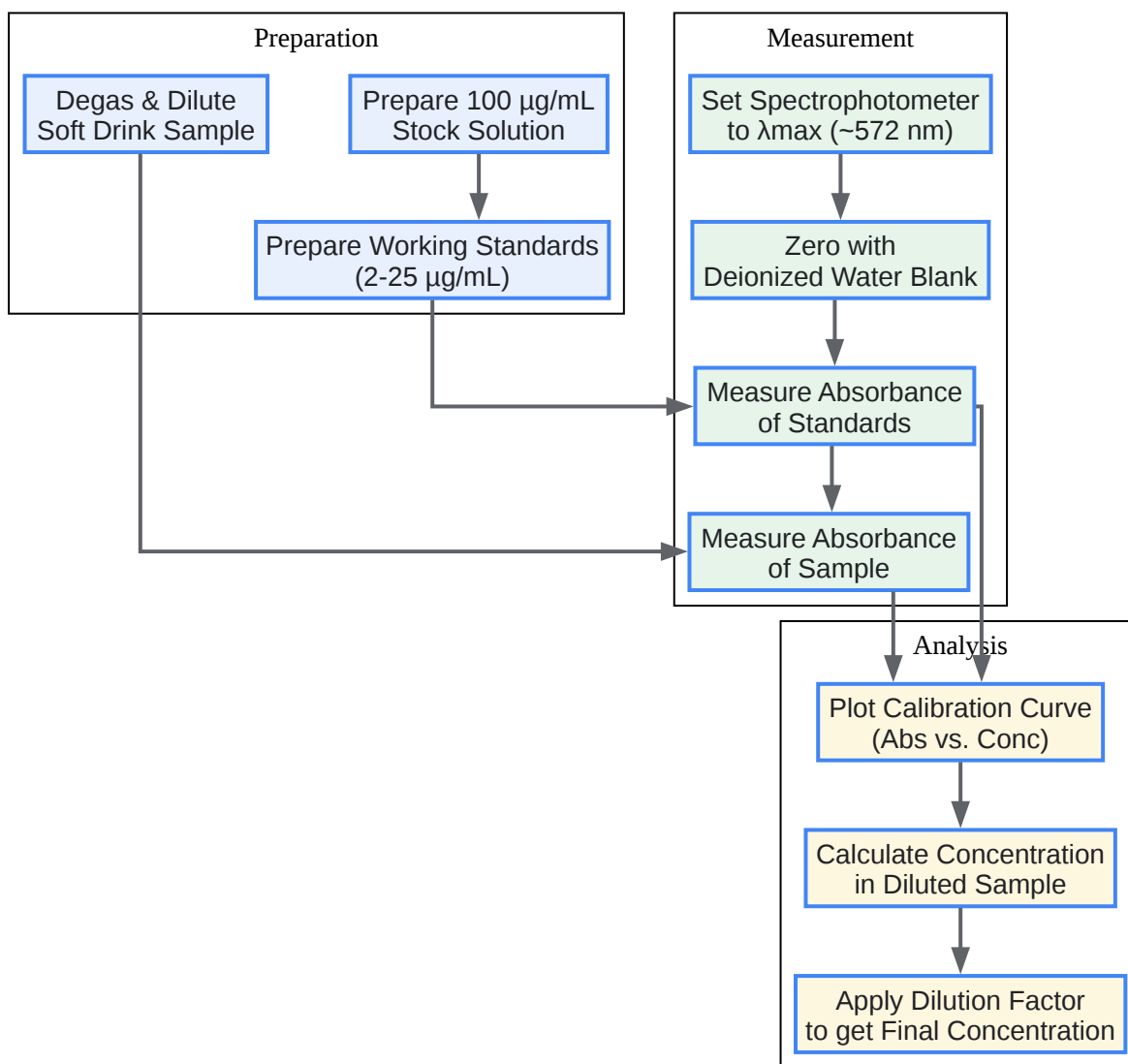
- Turn on the spectrophotometer and allow it to warm up as per the manufacturer's instructions.

- Set the wavelength to the λ_{max} of Brilliant Black BN (~572 nm).
- Fill a cuvette with deionized water to serve as the blank. Place it in the spectrophotometer and zero the absorbance.
- Measure the absorbance of each of the prepared working calibration standards, starting from the least concentrated. Rinse the cuvette with the next standard solution before filling.
- Measure the absorbance of the prepared soft drink sample.

5. Data Analysis and Calculation

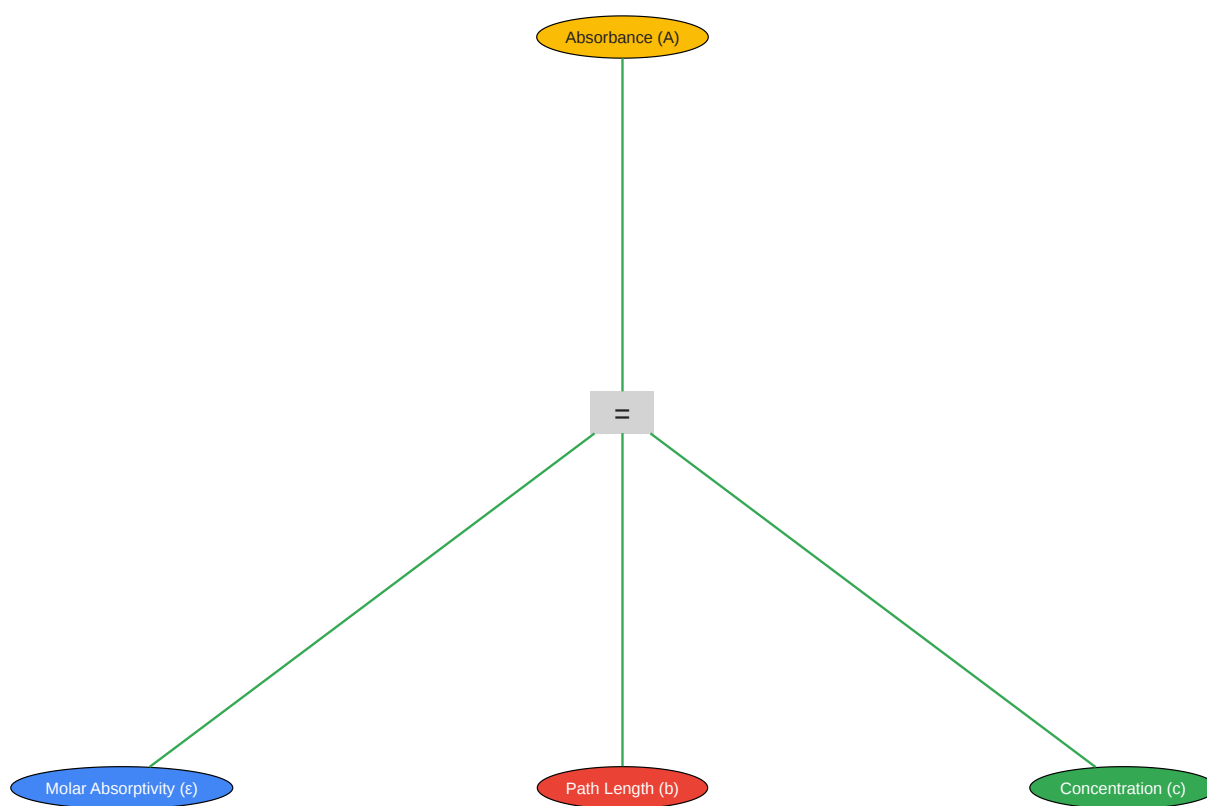
- Construct the Calibration Curve: Plot a graph of absorbance (y-axis) versus concentration (x-axis) for the working standards.
- Perform Linear Regression: Calculate the equation of the line ($y = mx + c$) and the correlation coefficient (R^2). The R^2 value should be ≥ 0.999 for a good linear fit.
- Calculate Sample Concentration: Use the equation of the line to calculate the concentration of Brilliant Black BN in the diluted soft drink sample.
 - $\text{Concentration } (\mu\text{g/mL}) = (\text{Absorbance of Sample} - y\text{-intercept}) / \text{slope}$
- Account for Dilution: Multiply the calculated concentration by the dilution factor to find the concentration in the original, undiluted soft drink.
 - $\text{Original Concentration } (\mu\text{g/mL}) = \text{Concentration from curve} \times \text{Dilution Factor}$
 - Example: If the concentration from the curve is 12.5 $\mu\text{g/mL}$ and the dilution factor was 10, the original concentration is 125 $\mu\text{g/mL}$.

Visualizations



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the determination of Brilliant Black BN.



[Click to download full resolution via product page](#)

Caption: The relationship of variables in the Beer-Lambert Law.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. infocons.org [infocons.org]
- 2. iacmcolor.org [iacmcolor.org]
- 3. E151 (Black PN) – what is it? | Properties, applications | Colorants | Foodcom S.A. [foodcom.pl]
- 4. Brilliant Black BN - Wikipedia [en.wikipedia.org]
- 5. efsa.onlinelibrary.wiley.com [efsa.onlinelibrary.wiley.com]
- 6. nano-lab.com.tr [nano-lab.com.tr]
- 7. openknowledge.fao.org [openknowledge.fao.org]
- 8. Absorption [Black BN] | AAT Bioquest [aatbio.com]
- 9. Brilliant Black BN | C₂₈H₁₇N₅Na₄O₁₄S₄ | CID 17293 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Note: Spectrophotometric Determination of Brilliant Black BN in Soft Drinks]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12511822#spectrophotometric-determination-of-brilliant-black-bn-in-soft-drinks]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com